

IR-783 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IR-783

Cat. No.: B15557249

[Get Quote](#)

An In-depth Technical Guide to the Near-Infrared Dye **IR-783**

Introduction

IR-783 is a water-soluble, heptamethine cyanine dye that functions as a near-infrared (NIR) fluorescent probe.^{[1][2][3]} Characterized by its unique ability to selectively accumulate in tumor cells, **IR-783** has garnered significant attention in biomedical research, particularly for cancer diagnostics and therapeutics.^{[1][4]} This lipophilic cation exhibits preferential uptake and retention in various cancer cell lines, including breast, prostate, cervical, and brain cancers, while showing minimal accumulation in normal cells.^{[1][3][4]} Its utility extends from a contrast agent for in vivo imaging to a photosensitizer in photothermal therapy (PTT).^{[1][3][5]} This guide provides a comprehensive overview of the chemical structure, properties, and key experimental applications of **IR-783** for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

IR-783, systematically named 2-[2-[2-chloro-3-[2-[1,3-dihydro-3,3-dimethyl-1-(4-sulfobutyl)-2H-indol-2-ylidene]ethylidene]-1-cyclohexen-1-yl]ethenyl]-3,3-dimethyl-1-(4-sulfobutyl)-3H-indolium, inner salt, monosodium salt, is composed of a chloro-cyclohexenyl ring on a heptamethine skeleton with two sulfonate groups on its side chains, which contribute to its good water solubility.^{[1][2][6][7]}

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **IR-783** are summarized in the table below.

Property	Value	References
IUPAC Name	2-[2-[2-chloro-3-[2-[1,3-dihydro-3,3-dimethyl-1-(4-sulfobutyl)-2H-indol-2-ylidene]ethylidene]-1-cyclohexen-1-yl]ethenyl]-3,3-dimethyl-1-(4-sulfobutyl)-3H-indolium, inner salt, monosodium salt	[2] [6] [7]
CAS Number	115970-66-6	[2] [5] [6] [8]
Molecular Formula	C ₃₈ H ₄₆ ClN ₂ NaO ₆ S ₂	[6] [8] [9]
Molecular Weight	749.35 g/mol	[8] [10] [11]
Appearance	Dark red to brown powder	[9] [12]
Melting Point	209-212 °C	[5]
Solubility	Soluble in water, methanol, ethanol, DMSO, and DMF. Approximately 1 mg/mL in PBS (pH 7.2) and organic solvents like ethanol, DMSO, and DMF.	[2] [9] [13]

Spectral Properties

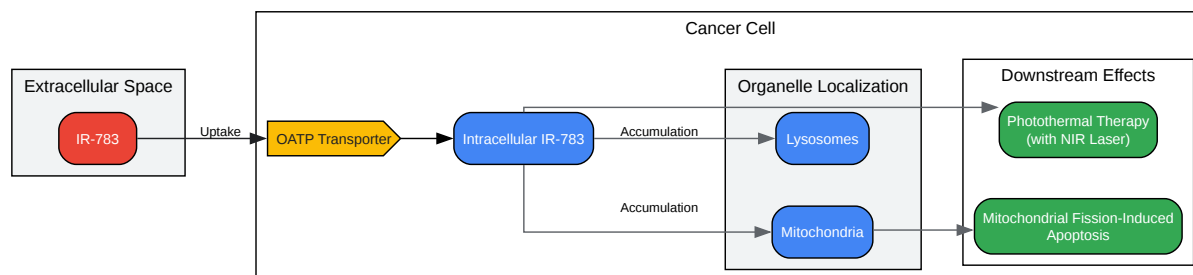
IR-783 exhibits absorption and emission in the near-infrared spectrum, a region advantageous for biological imaging due to reduced tissue autofluorescence and deeper tissue penetration.

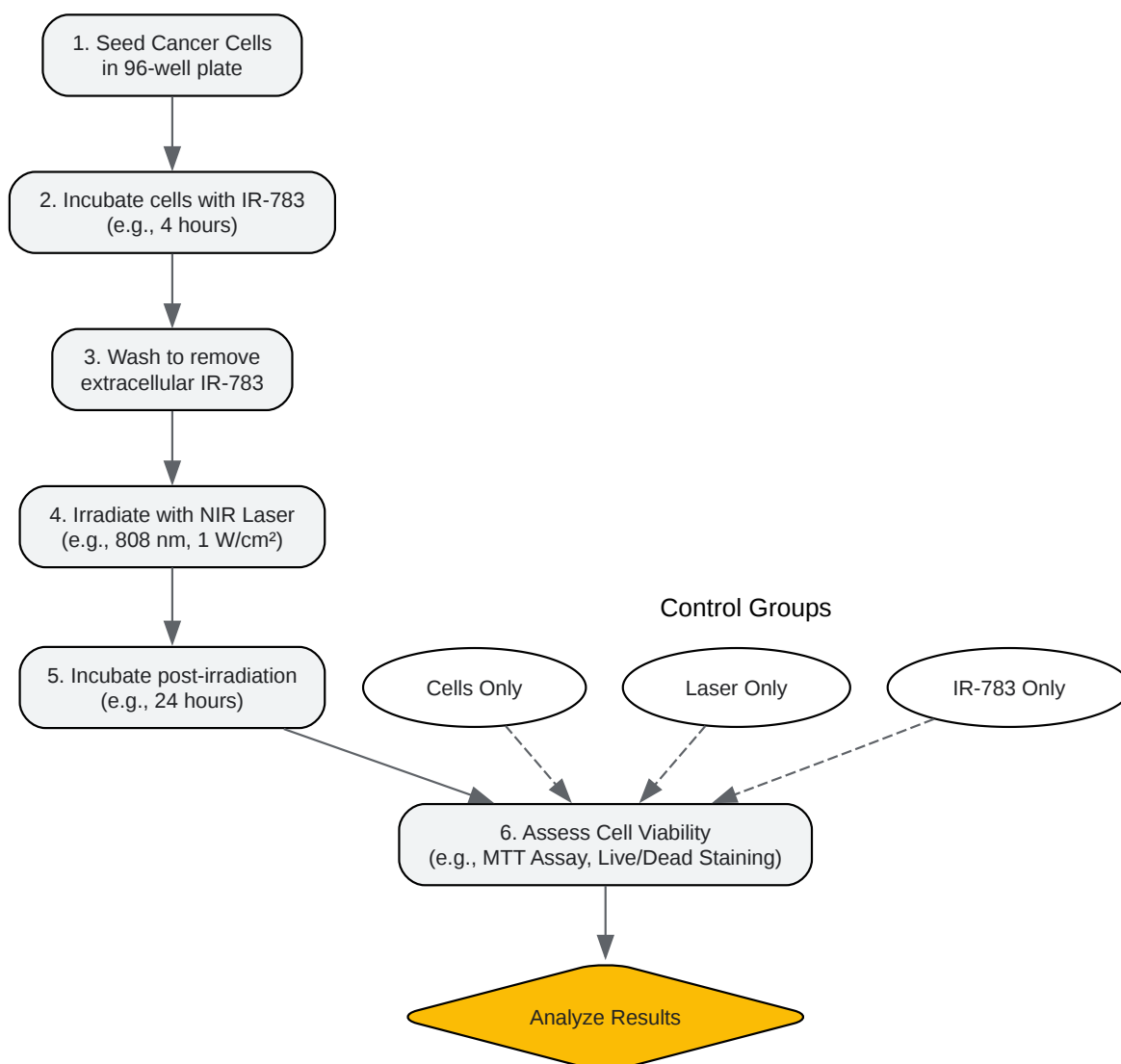
[\[14\]](#)

Property	Value	Notes	References
Absorption Max (λ_{abs})	776 - 786 nm	Measured in PBS and saline.	[1][2]
Emission Max (λ_{em})	798 - 810 nm	Measured in PBS and water.	[1][3][13][15]
Molar Extinction Coefficient (ϵ)	157,000 - 261,000 $M^{-1}cm^{-1}$	Varies with measurement conditions.	[1][16]
Fluorescence Quantum Yield (Φ)	5.5% - 11%	Measured in PBS or saline. ICG in DMSO is often used as a standard.	[1][3]
Stokes Shift	~22 nm	In PBS.	[1][3]

Mechanism of Action and Cellular Uptake

The tumor-targeting capability of **IR-783** is primarily attributed to its transport into cancer cells by Organic Anion Transporting Polypeptides (OATPs), which are often overexpressed in tumor tissues.[2][4][6] This uptake mechanism can be competitively inhibited by OATP blockers such as sulfobromophthalein.[2][6][11] Following cellular entry, **IR-783** has been observed to co-localize within mitochondria and lysosomes.[4] In some cancer models, its accumulation in mitochondria has been shown to induce apoptosis through pathways involving dynamin-related protein 1 (Drp1)-mediated mitochondrial fission.[10]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure-Inherent Tumor-Targeted IR-783 for Near-Infrared Fluorescence-Guided Photothermal Therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Structure-Inherent Tumor-Targeted IR-783 for Near-Infrared Fluorescence-Guided Photothermal Therapy [mdpi.com]
- 4. Role of near-infrared heptamethine cyanine dye IR-783 in diagnosis of cervical cancer and its mechanism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. IR783 | 115970-66-6 [chemicalbook.com]
- 6. caymanchem.com [caymanchem.com]
- 7. IR 783 | 115970-66-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 8. IR-783 | 115970-66-6 | FI32333 | Biosynth [biosynth.com]
- 9. adipogen.com [adipogen.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. medkoo.com [medkoo.com]
- 12. usbio.net [usbio.net]
- 13. IR-783 | TargetMol [targetmol.com]
- 14. IR-783-Glucosamine - Molecular Imaging and Contrast Agent Database (MICAD) - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. thno.org [thno.org]
- 16. spiedigitallibrary.org [spiedigitallibrary.org]
- To cite this document: BenchChem. [IR-783 chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557249/docs#ir-783-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)